

Comparative Analytical Guide: Piperacillin Impurity 4 (Penicilloic Acid Derivative)[1][2]

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Compound of Interest

Compound Name: Piperacillin Impurity 4

Cat. No.: B13847590

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Executive Summary & Nomenclature Clarification

Objective: This guide provides an in-depth technical comparison of analytical methodologies for the quantification and identification of **Piperacillin Impurity 4**.

Critical Nomenclature Note: In pharmaceutical quality control, nomenclature can be ambiguous. This guide defines **Piperacillin Impurity 4** according to the United States Pharmacopeia (USP) designation:

- **Identity:** Piperacillin Penicilloic Acid (The primary hydrolysis degradation product).
- **Chemical Name:** (4S)-2-[[2-(4-Ethyl-2,3-dioxopiperazine-1-carboxamido)-2-phenylacetamido]methyl]-5,5-dimethylthiazolidine-4-carboxylic acid.[1][2][3]
- **Characteristics:** Highly polar, early-eluting species (RRT ~0.31 in USP methods).[1][2]

Note: Some commercial reference standard vendors (e.g., SriramChem, Chromato Scientific) catalog a complex dimer (C₄₁H₄₈N₈O₁₀S₂, MW 877) as "Impurity 4".[2] Researchers must verify the CAS number and structure before selecting a method. This guide focuses on the USP-defined Penicilloic Acid derivative, the most critical stability-indicating parameter.

Technical Profile: The Analyte

Piperacillin Impurity 4 arises from the hydrolytic opening of the beta-lactam ring, a reaction accelerated by moisture, heat, and improper pH.^[2] Its high polarity makes it challenging to retain on standard C18 columns without specific mobile phase modifiers.^[1]

Feature	Specification
Common Name	Piperacillin Penicilloic Acid
Molecular Formula	C ₂₃ H ₂₉ N ₅ O ₈ S
Molecular Weight	535.57 g/mol
Origin	Hydrolytic Degradation (Beta-lactam ring opening)
Chromatographic Behavior	Early eluting (Polar); prone to fronting in absence of ion-pairing. ^{[1][2][4]}

Comparative Analysis of Methods

We compare three distinct analytical approaches:

- Method A (The Gold Standard): Ion-Pair RP-HPLC (USP/EP compliant).^{[1][2]}
- Method B (Modern Alternative): Gradient RP-HPLC (Phosphate Buffer).^{[1][2]}
- Method C (Advanced Characterization): UPLC-MS/MS (Volatile Buffer).^{[1][2]}

Summary of Performance Data

Parameter	Method A: Ion-Pair HPLC (USP)	Method B: Gradient RP-HPLC	Method C: UPLC-MS/MS
Primary Use	QC Release, Regulatory Compliance	Routine Stability Testing	Impurity Identification, Trace Analysis
Retention Mechanism	Ion-Pairing (Tetrabutylammonium)	Hydrophobic Interaction (C8/C18)	HSS (High Strength Silica) / C18
Impurity 4 Retention	Excellent (RRT ~0.[1][2][4]31)	Moderate (Risk of co-elution with solvent front)	Good (Requires specific column chemistry)
Sensitivity (LOD)	~0.05%	~0.03%	< 0.001% (Trace level)
MS Compatibility	NO (Non-volatile salts)	NO (Phosphate buffer)	YES (Formate/Acetate)
Run Time	Long (~45-60 min)	Medium (~30-40 min)	Short (< 10 min)
Robustness	High (pH sensitive)	High	Medium (Matrix effects possible)

Detailed Experimental Protocols

Method A: The Regulatory Standard (USP/EP)

Best for: Official batch release and precise quantification of the Penicilloic Acid derivative.

Theory: The use of Tetrabutylammonium hydroxide (TBAH) acts as an ion-pairing agent, masking the ionic charges of the acidic Impurity 4, thereby increasing its retention on the non-polar C18 stationary phase.

- Column: L1 Packing (C18), 4.6 mm x 25 cm, 5 µm (e.g., Phenomenex Luna C18 or equivalent).
- Mobile Phase:
 - Solvent A: Mobile Phase (see below).[1][5][6][7][8][9][10]

- Preparation: Dissolve 1 vial of Tetrabutylammonium Hydrogen Sulfate in 1 L water.^[7] Mix with Acetonitrile (75:25 ratio).^{[1][7]} Adjust pH to 3.8 ± 0.1 with 20% Phosphoric Acid.
- Flow Rate: 1.0 mL/min.^{[1][2][7]}
- Detection: UV at 220 nm.^{[1][2][7]}
- Injection Volume: 20 μ L.
- Temperature: 25°C (Autosampler at 5°C to prevent in-situ hydrolysis).
- System Suitability: Resolution between Impurity A and Impurity 4 must be > 1.5 .

Method B: Volatile Buffer UPLC-MS Method

Best for: Structural elucidation and high-throughput screening.^{[1][2]}

Theory: Since ion-pairing reagents suppress MS ionization, this method uses a high-strength silica (HSS) column which can retain polar compounds in 100% aqueous conditions, allowing the use of volatile ammonium formate buffers.^{[1][2]}

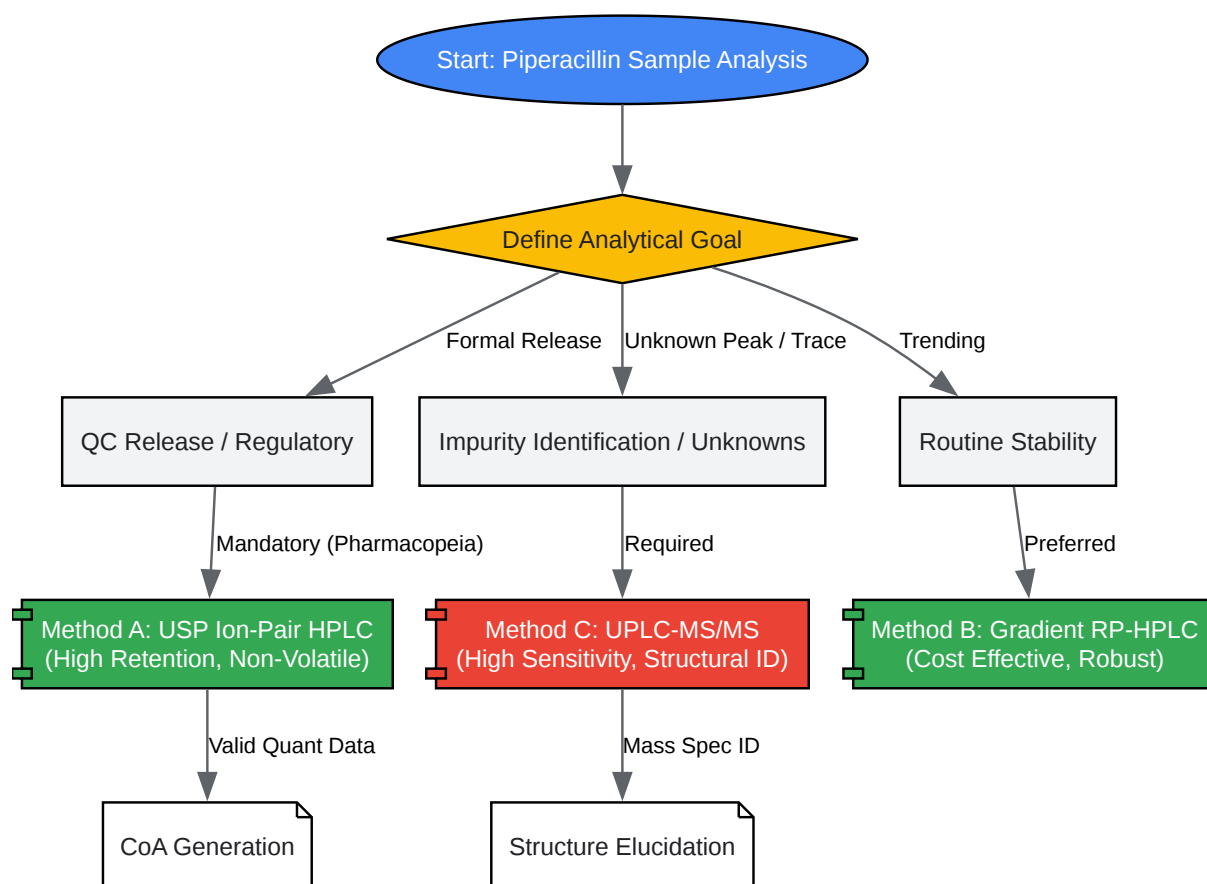
- Column: Waters ACQUITY UPLC HSS T3, 2.1 x 100 mm, 1.8 μ m.
- Mobile Phase A: 10 mM Ammonium Formate, pH 3.5 (adjusted with Formic Acid).
- Mobile Phase B: Acetonitrile (LC-MS Grade).^{[1][2]}
- Gradient Program:
 - 0-1 min: 2% B (Isocratic hold for polar retention)^{[1][2]}
 - 1-8 min: 2% to 40% B^{[1][2]}
 - 8-10 min: 40% to 90% B^{[1][2]}
- Flow Rate: 0.4 mL/min.^{[1][2]}
- Detection:

- UV: 220 nm[1][2][7]
- MS: ESI Positive Mode (MRM transition 536.2 -> 143.1 for Impurity 4).

Visualizations

Comparison of Analytical Workflows

The following diagram illustrates the decision matrix for selecting the appropriate method based on the stage of drug development.

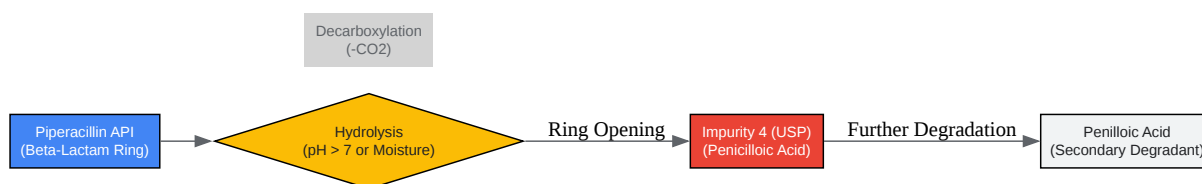


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Caption: Decision tree for selecting analytical methods based on regulatory requirements vs. research needs.

Degradation Pathway & Impurity Origin

Understanding the origin of Impurity 4 is vital for controlling it.



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Caption: Hydrolytic pathway of Piperacillin leading to Impurity 4 (Penicilloic Acid) and subsequent degradants.[1]

Expert Insights & Troubleshooting

The "Ghost Peak" Phenomenon

When using Method A (Ion-Pairing), researchers often observe shifting retention times.[1][2]

- Cause: Ion-pairing reagents like TBAH require significant equilibration time to saturate the stationary phase.[1][2]
- Solution: Pass at least 20 column volumes of mobile phase before the first injection. Maintain the column dedicated to this method; do not switch between ion-pairing and standard reverse-phase modes on the same column.[1][2]

Sample Stability in Solution

Piperacillin is notoriously unstable in solution.

- Observation: The area of Impurity 4 increases by ~1-2% per hour at room temperature.[1][2]
- Protocol: All autosamplers must be set to 5°C. Prepare standards fresh every 4 hours or use a cooled fraction collector.

pH Criticality

For Method A, the pH is set to 3.8.[7]

- Insight: At pH < 3.0, the ionization of the carboxylic acid groups on Impurity 4 is suppressed naturally, potentially altering the ion-pairing mechanism. At pH > 5.0, the silica backbone of the column may dissolve, and the hydrolysis of the Piperacillin accelerates.[2] Strict pH control (± 0.1) is non-negotiable.[1]

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